

# Navigating the Safe Disposal of Tri-tert-butylphosphine Oxide: A Comprehensive Guide

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## Compound of Interest

Compound Name: *tri-tert-butylphosphine oxide*

Cat. No.: B1366726

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For researchers and professionals in the fast-paced world of drug development, the proper handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **tri-tert-butylphosphine oxide**, ensuring laboratory safety and regulatory compliance.

## Essential Safety Data

A thorough understanding of a substance's properties is the foundation of safe handling. Below is a summary of the key data for **tri-tert-butylphosphine oxide**.

Property	Value
CAS Number	6866-70-2
Molecular Formula	C <sub>12</sub> H <sub>27</sub> OP
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
GHS Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501

# Step-by-Step Disposal Protocol

Adherence to a strict disposal protocol is crucial for the safety of laboratory personnel and the environment. The following steps provide a clear workflow for the proper disposal of **tri-tert-butylphosphine oxide**.

## 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.

## 2. Waste Collection:

- Collect waste **tri-tert-butylphosphine oxide** and any contaminated materials (e.g., weighing paper, pipette tips) in a designated, clearly labeled, and sealable hazardous waste container.
- The container should be made of a material compatible with the chemical.

## 3. Waste Segregation:

- Do not mix **tri-tert-butylphosphine oxide** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.

## 4. Labeling:

- Ensure the hazardous waste container is accurately labeled with the full chemical name ("**tri-tert-butylphosphine oxide**"), the associated hazards (Harmful, Irritant), and the date of accumulation.

## 5. Storage:

- Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials.

## 6. Disposal Request:

- Follow your institution's established procedures for hazardous waste disposal. This typically involves submitting a request to the Environmental Health and Safety (EHS) department for

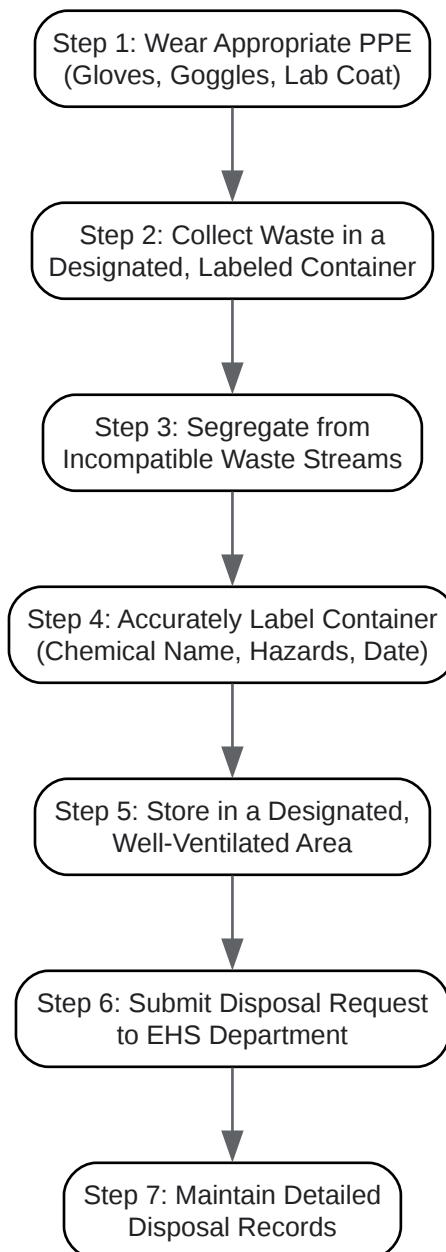
pickup.

#### 7. Documentation:

- Maintain accurate records of the amount of **tri-tert-butylphosphine oxide** waste generated and its disposal date, in accordance with laboratory and regulatory requirements.

## Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **tri-tert-butylphosphine oxide**.



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